

BTK Inhibitors Investigated for Rheumatoid Arthritis

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Evobrutinib

CAS No.: 1415823-73-2

Cat. No.: S527651

[Get Quote](#)

Drug Name	Type of Inhibitor	Highest Reported Trial Phase (for RA)	Key Findings/Status
Evobrutinib [1]	Irreversible	Phase 2	No specific results found. Development for multiple sclerosis was discontinued after Phase 3 trials failed to meet endpoints [2].
Fenebrutinib [1]	Reversible	Phase 2	No specific results found.
Spebrutinib [1]	Irreversible	Phase 2	No specific results found.
Poseltinib [1]	Irreversible	Phase 2	Trial was aborted due to a low likelihood of achieving adequate clinical response in an interim analysis.
Tirabrutinib [1]	Irreversible	Phase 1	Still in early-stage clinical trials as of a 2021 review.

Mechanism of Action and Experimental Evidence

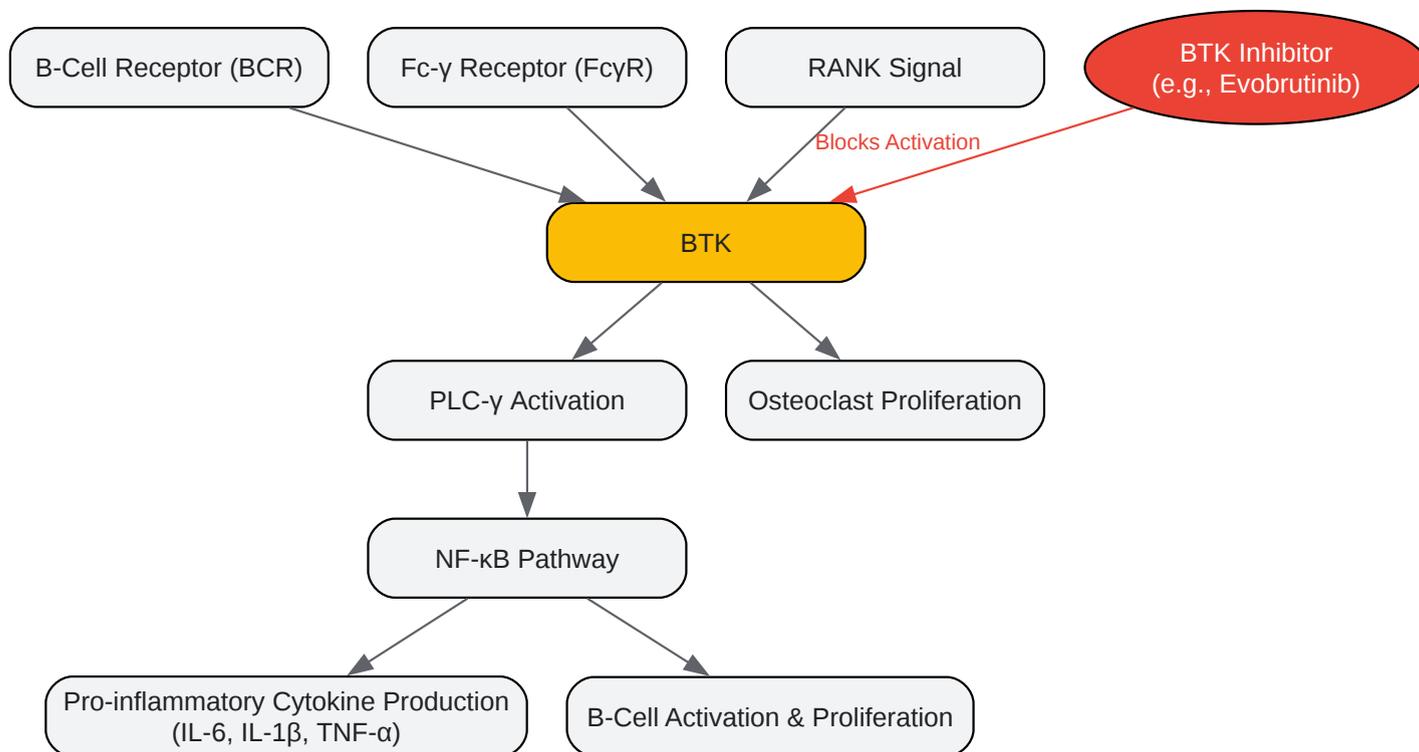
While specific human trial results for RA are not available in the search findings, the theoretical rationale and preclinical data provide context for why these drugs were investigated.

Mechanism of Bruton's Tyrosine Kinase (BTK) Inhibition

BTK is a crucial signaling molecule in the **B cell receptor (BCR) pathway** and the **Fc- γ receptor (Fc γ R) pathway** in myeloid cells (e.g., macrophages, monocytes) [1]. In rheumatoid arthritis, dysregulated B cells contribute to disease progression by producing autoantibodies (like rheumatoid factor) and inflammatory cytokines [1]. BTK inhibition impacts RA pathophysiology by:

- **Reducing B-cell activation and proliferation** [1]
- **Diminishing production of pro-inflammatory cytokines** (e.g., IL-1 β , IL-6, TNF- α) via Fc γ R signaling in myeloid cells [1]
- **Inhibiting osteoclastogenesis**, which plays a role in bone resorption and joint damage [1]

The following diagram illustrates the role of BTK in the cellular processes relevant to rheumatoid arthritis.



[Click to download full resolution via product page](#)

Preclinical Experimental Models

The **collagen-induced arthritis (CIA) mouse model** is a standard preclinical model for RA. In this model, **evobrutinib** demonstrated a significant, dose-dependent reduction in arthritis disease activity. One study cited showed that while methotrexate alone reduced arthritis by 13%, **evobrutinib** at doses of 1 mg/kg and 3 mg/kg led to reductions of 69% and 92%, respectively [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Bruton's tyrosine kinase inhibitors for rheumatoid arthritis | ITT [dovepress.com]
2. Merck KGaA drops evobrutinib in wake of double phase 3 fail [fiercebiotech.com]

To cite this document: Smolecule. [BTK Inhibitors Investigated for Rheumatoid Arthritis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527651#evobrutinib-rheumatoid-arthritis-phase-2-results>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com